

# Application Notes and Protocols for In Vivo Studies with EC330

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## Compound of Interest

Compound Name: EC330

Cat. No.: B10801037

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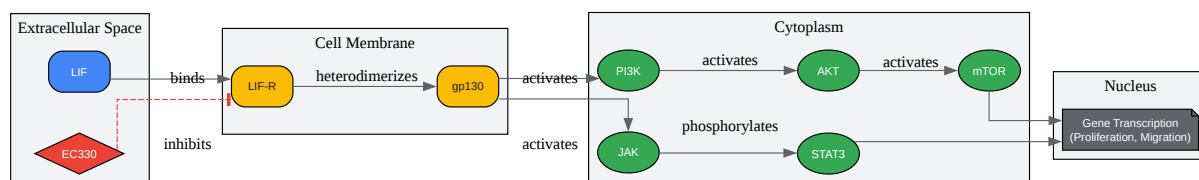
For Researchers, Scientists, and Drug Development Professionals

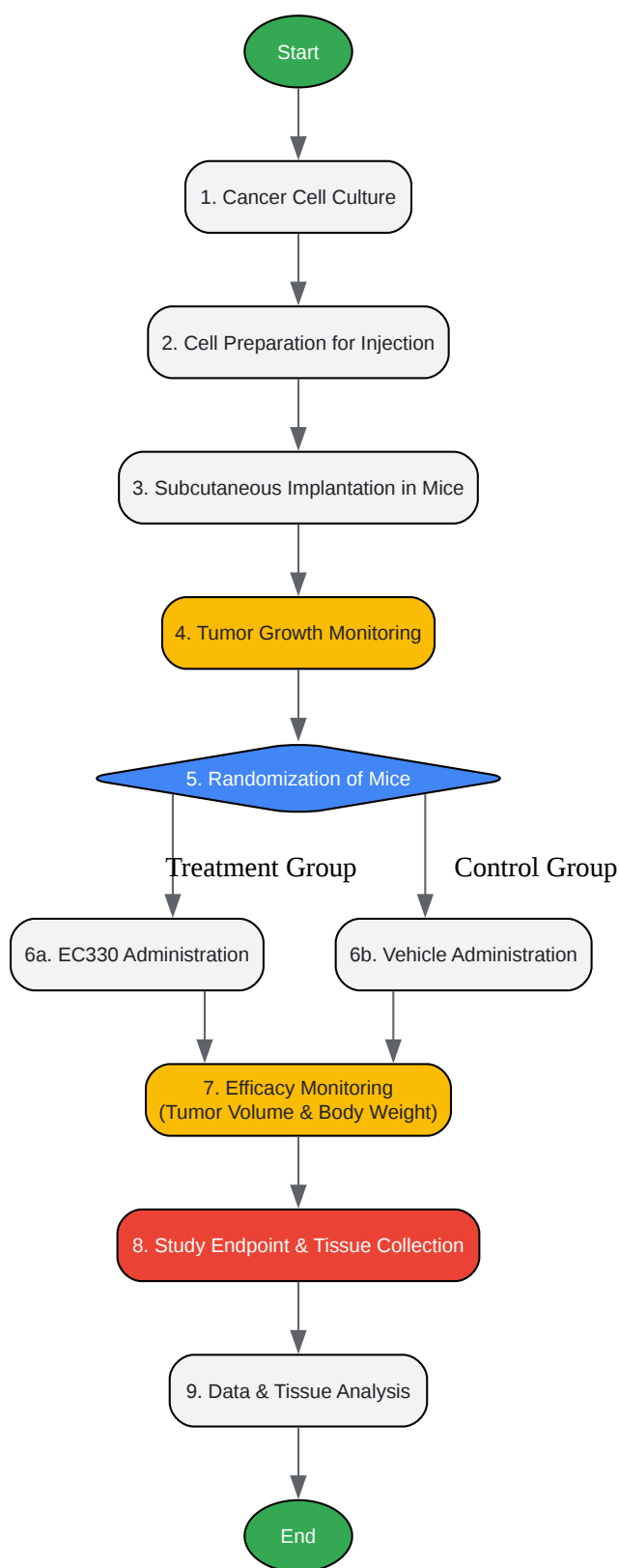
## Introduction

**EC330** is a small-molecule inhibitor of the Leukemia Inhibitory Factor (LIF) signaling pathway. [1][2] In preclinical in vivo models, **EC330** has demonstrated anti-tumor efficacy, making it a compound of interest for cancer research and drug development. [1][3] These application notes provide detailed protocols for the dosage and administration of **EC330** in in vivo studies, focusing on xenograft models.

## Mechanism of Action

**EC330** targets the LIF receptor (LIF-R), inhibiting the binding of LIF. [1] This action blocks the subsequent activation of several downstream oncogenic signaling pathways, including the JAK/STAT3, PI3K/AKT, and mTOR pathways. [1][4][5] The inhibition of these pathways leads to a reduction in cancer cell proliferation and migration. [1][4]





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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Studies with EC330]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801037#ec330-dosage-and-administration-for-in-vivo-studies]

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